

Undecanenitrile: A Comprehensive Technical Guide to Handling and Storage

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Compound of Interest

Compound Name: Undecanenitrile

Cat. No.: B1346573

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential handling and storage guidelines for **Undecanenitrile** (CAS No. 2244-07-7). Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of the compound for research and development applications.

Chemical and Physical Properties

Undecanenitrile is a colorless to pale yellow liquid with a characteristic nitrile odor.^[1] It is a long-chain aliphatic nitrile with the molecular formula $C_{11}H_{21}N$.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Table 1: Physical and Chemical Properties of **Undecanenitrile**

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₁ N	[1] [2]
Molecular Weight	167.29 g/mol	
Appearance	Colorless to pale yellow liquid	
Melting Point	-16.0 °C (257.15 K)	
Boiling Point	239.3 - 254.0 °C	
Density	0.820 - 0.824 g/cm ³ at 20 °C	
Flash Point	> 110 °C (> 230 °F)	
Solubility	Soluble in organic solvents (e.g., hexane, dichloromethane); Limited solubility in water (< 1 g/100 mL)	
Vapor Pressure	0.019 mmHg at 25.00 °C	

Hazard Identification and GHS Classification

Undecanenitrile is classified as a hazardous substance. It is crucial to be aware of its potential health effects and to handle it accordingly.

Table 2: GHS Hazard Classification for **Undecanenitrile**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Safe Handling Protocols

Proper handling procedures are essential to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **Undecanenitrile** to determine the appropriate PPE.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection.
Skin Protection	Wear fire/flammable resistant and impervious clothing. Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. Use only in a well-ventilated area.

General Handling Procedures

- **Ventilation:** Handle in a well-ventilated place, preferably in a chemical fume hood.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing. Do not breathe mist, vapors, or spray.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.
- **Ignition Sources:** Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. Use non-sparking tools. Take precautionary measures against static discharge.

Storage Guidelines

Proper storage is crucial for maintaining the quality of **Undecanenitrile** and preventing hazardous situations.

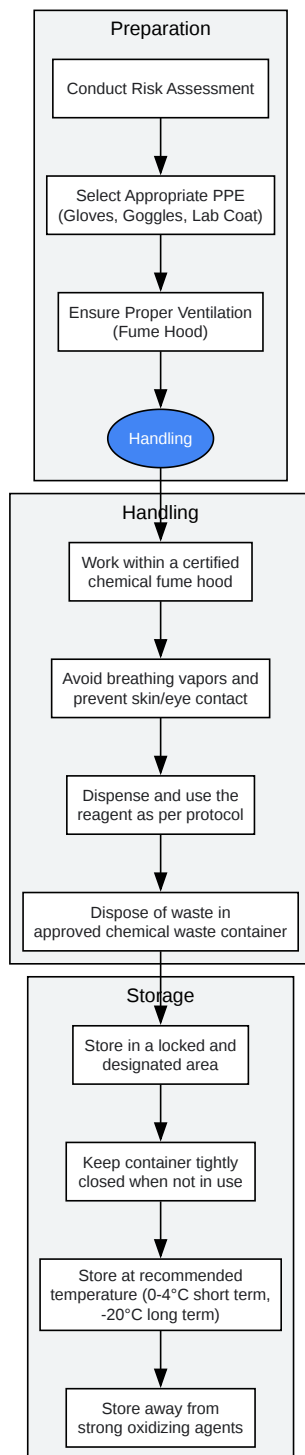
- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.
- **Incompatible Materials:** Store apart from strong oxidizing agents.

- Storage Temperature: For short-term storage (days to weeks), a dry, dark environment at 0 - 4 °C is recommended. For long-term storage (months to years), store at -20 °C.
- Security: Store locked up.

Experimental Workflows & Logical Relationships

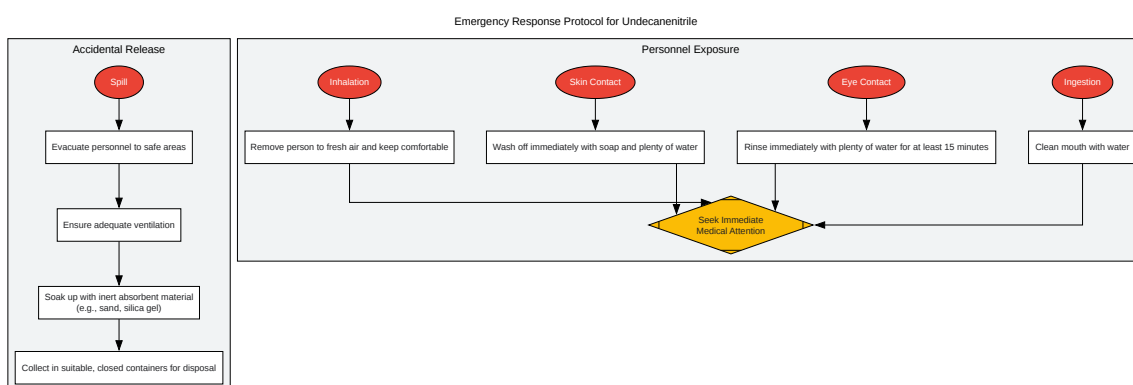
The following diagrams illustrate the logical workflows for handling and responding to incidents involving **Undecanenitrile**.

Safe Handling Workflow for Undecanenitrile



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Caption: Workflow for the safe handling and storage of **Undecanenitrile**.



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Caption: Emergency response procedures for **Undecanenitrile** incidents.

Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- **Personal Precautions:** Ensure adequate ventilation and wear appropriate personal protective equipment. Evacuate personnel to a safe area.
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
- **Containment and Cleaning:** Soak up the spill with an inert absorbent material such as sand, silica gel, acid binder, or universal binder. Collect the absorbed material and place it in a suitable, closed container for disposal.

First-Aid Measures

In case of exposure, immediate medical attention is required.

- **Inhalation:** Move the victim to fresh air. If not breathing, give artificial respiration. Get medical attention.
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.
- **Eye Contact:** Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- **Ingestion:** Clean mouth with water and get medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

This technical guide is intended to provide comprehensive handling and storage information for **Undecanenitrile**. It is imperative that all users of this chemical are thoroughly trained in its proper handling and are aware of the associated hazards. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Undecanenitrile | C₁₁H₂₁N | CID 16722 - PubChem [pubchem.ncbi.nlm.nih.gov]
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